What is the chemical structure of Isolappaol C?

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Compound of Interest	
Compound Name:	Isolappaol C
Cat. No.:	B12301787

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Isolappaol C: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Introduction

Isolappaol C is a naturally occurring lignan, a class of polyphenolic compounds known for their diverse biological activities. Lignans are widely distributed in the plant kingdom and have garnered significant interest from the scientific community for their potential therapeutic applications. This document provides a technical overview of **Isolappaol C**, focusing on its chemical structure and general methodologies for its isolation.

Chemical Structure of **Isolappaol C**

Isolappaol C is characterized by the molecular formula C30H34O10.[1] As a lignan, its core structure is derived from the dimerization of two phenylpropanoid units. The specific arrangement of its atoms and functional groups is depicted in its 2D chemical structure.

Chemical Information Summary

Property	Value	Reference
Molecular Formula	C30H34O10	[1]
PubChem CID	146075482	[1]
Classification	Lignan, Phenylpropanoid	

At present, detailed experimental quantitative data, such as ^{1}H and ^{13}C NMR chemical shifts for **Isolappaol C**, are not readily available in publicly accessible databases.

Experimental Protocols: Isolation of Lignans

While a specific protocol for the isolation of **Isolappaol C** from its natural source in the Orchidaceae family is not detailed in the scientific literature, a general methodology for the extraction and isolation of lignans from plant materials can be described. This protocol is based on established techniques for separating polyphenolic compounds.[2][3][4][5]

General Lignan Isolation Workflow

Caption: Generalized workflow for the isolation and identification of lignans from plant sources.

Methodology Details:

- Extraction: The plant material is first dried and ground to a fine powder to increase the surface area for solvent extraction. The extraction of lignans is typically performed using polar solvents such as methanol, ethanol, or aqueous mixtures of these alcohols.[2] The choice of solvent depends on the polarity of the target lignan. The mixture is usually agitated or sonicated to enhance extraction efficiency.

- Purification: The resulting crude extract is filtered and concentrated under reduced pressure. To separate lignans from other classes of compounds, a liquid-liquid partitioning step is often employed using immiscible solvents of varying polarities, such as n-hexane and ethyl acetate.[2] Further purification is achieved through various chromatographic techniques. Column chromatography using stationary phases like silica gel or Sephadex is a common method for the separation of individual lignans.[2]

- Analysis: The collected fractions are monitored by thin-layer chromatography (TLC) or high-performance liquid chromatography (HPLC) to identify those containing the compound of interest. The pure compound is then subjected to spectroscopic analysis, including Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS), to elucidate its chemical structure.

Biological Activity and Signaling Pathways

Currently, there is a lack of specific studies on the biological activities of **Isolappaol C** and its effects on cellular signaling pathways in the available scientific literature. Lignans as a class have been investigated for a wide range of pharmacological properties, including anti-inflammatory, antioxidant, and anticancer activities.[3] However, the specific biological profile of **Isolappaol C** remains to be elucidated through future research.

Conclusion

Isolappaol C is a lignan with a defined chemical structure. While a detailed experimental characterization and investigation of its biological functions are not yet available, the general protocols for lignan isolation provide a framework for obtaining this compound from its natural sources for further study. Future research is needed to determine its physicochemical properties, spectroscopic data, and to explore its potential pharmacological activities and mechanisms of action.

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References

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